

Application Notes and Protocols for Thermal Extraction of Ozokerite Components

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Compound of Interest

Compound Name: OZOKERITE

CAS No.: 12198-93-5

Cat. No.: B1175080

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Introduction

Ozokerite, a naturally occurring mineral wax, is a complex mixture of solid paraffinic hydrocarbons.[1][2] Its unique properties, including a high melting point and plasticity, make its refined components valuable in various industries, including pharmaceuticals and cosmetics.[2][3] The primary refined product of **ozokerite** is ceresin, a purified wax used as a substitute for beeswax and paraffin in formulations like ointments, creams, and other topical applications.[4][5]

These application notes provide detailed protocols and comparative data on the principal thermal extraction techniques used to separate and purify the valuable components of **ozokerite**. The methods covered include thermal distillation and solvent extraction. Additionally, a hypothetical protocol for supercritical fluid extraction (SFE) is presented as a potential modern, green alternative, based on its application to similar waxy materials.

Data Presentation: Comparison of Extraction Techniques

The selection of an extraction technique depends on the desired yield, purity, and the chemical composition of the final product. The following tables summarize the available quantitative and qualitative data for the different methods.

Table 1: Comparison of **Ozokerite** Extraction Techniques - Yield and Purity

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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Table 2: Composition of Crude **Ozokerite** and Refined Ceresin

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Experimental Protocols

Thermal Distillation

This method separates components based on differences in their boiling points.

Protocol:

- Preparation: Crude **ozokerite** is first subjected to preliminary treatment to remove large physical impurities like stones and soil.[2]
- Heating: The crude **ozokerite** is placed in a distillation unit and heated to approximately 250-300°C, causing the waxy components to melt.[2]
- Distillation: The molten **ozokerite** is subjected to distillation. Lighter hydrocarbon fractions and oils vaporize first and are collected separately.[1][2] Distillation can be carried out using superheated steam to facilitate the separation of a paraffin-like material.[1][3]
- Fraction Collection: Different fractions are collected at various temperature ranges. The primary ceresin fraction is among the heavier components.
- Cooling and Solidification: The collected ceresin fraction is cooled, allowing it to solidify into a wax-like form.[2]
- Purification (Optional): The solidified ceresin may require further purification, such as solvent washing, to remove residual oils and impurities to achieve the desired purity.[2]

Solvent Extraction

This technique utilizes solvents to selectively dissolve ceresin, leaving behind insoluble impurities.

Protocol:

- Preparation: The raw **ozokerite** is crushed into smaller pieces to increase the surface area for efficient extraction.[2]
- Solvent Addition: The crushed **ozokerite** is mixed with a suitable solvent. Common solvents include light hydrocarbons like ligroin, petroleum ether, propane, or butane.[2][6] The ratio of solvent to **ozokerite** should be optimized for maximum dissolution.

- **Dissolution:** The mixture is agitated to ensure thorough contact between the solvent and the **ozokerite**. For some solvents like propane and butane, the extraction is carried out at a temperature above the melting point of **ozokerite** and under sufficient pressure (25-50 atmospheres) to keep the solvent in a liquid state.[6]
- **Filtration:** The mixture is filtered to separate the solvent, now containing the dissolved ceresin, from insoluble impurities such as bitumen and resins.[2]
- **Solvent Recovery:** The solvent is evaporated from the filtrate, typically under reduced pressure to minimize thermal stress on the product.[2] The recovered solvent can be recycled for subsequent extractions.
- **Purification:** The resulting ceresin may undergo further purification steps. This can include washing with hot water to remove any residual solvent or impurities.[2] For higher purity, the ceresin solution can be passed through a bed of solid adsorptive media like clay or charcoal before solvent evaporation.[6]

Supercritical Fluid Extraction (SFE) - Hypothetical Protocol

SFE with carbon dioxide (CO₂) is a green technology that offers high selectivity. While specific data for **ozokerite** is not readily available, the following protocol is based on the successful extraction of other natural waxes.

Protocol:

- **Preparation:** Crude **ozokerite** is finely ground to a consistent particle size to maximize the surface area for extraction.
- **Loading:** The ground **ozokerite** is loaded into the extraction vessel of the SFE system.
- **System Pressurization and Heating:** The system is pressurized with CO₂ and heated to supercritical conditions. Based on analogous wax extractions, initial parameters could be set in the range of 150-300 bar and 40-60°C.
- **Extraction:** Supercritical CO₂ is passed through the extraction vessel, where it dissolves the ceresin and other soluble components. The flow rate of CO₂ is controlled to ensure efficient

extraction.

- Separation: The CO₂ laden with the extract is then passed into a separator vessel at a lower pressure and/or different temperature. This change in conditions reduces the solvating power of the CO₂, causing the extract to precipitate.
- Fractionation (Optional): By using a series of separators at progressively lower pressures, it may be possible to fractionate the extract into different components.
- Collection: The precipitated ceresin is collected from the separator.
- Solvent Recycling: The CO₂ can be recompressed and recycled back into the system.

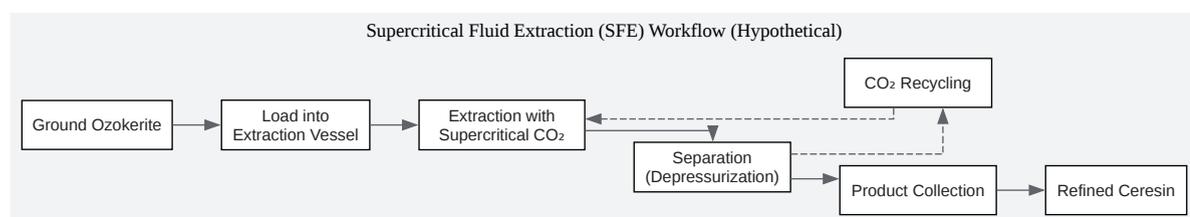
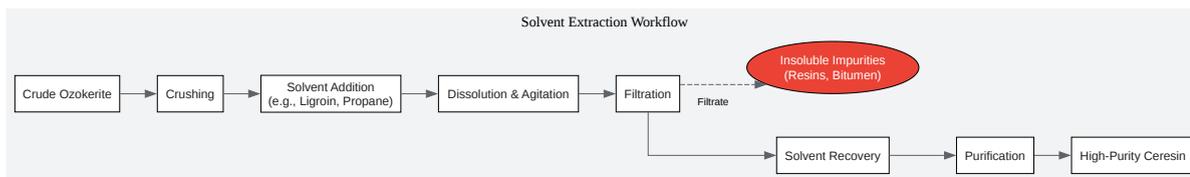
Visualizations



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